

# CAS number and IUPAC name for 4-(o-Methoxythiobenzoyl)morpholine

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## Compound of Interest

Compound Name: 4-(o-Methoxythiobenzoyl)morpholine

Cat. No.: B3911604

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## In-depth Technical Guide: 4-(o-Methoxythiobenzoyl)morpholine

A comprehensive review of available data for researchers, scientists, and drug development professionals.

Initial Assessment: A thorough investigation for "**4-(o-Methoxythiobenzoyl)morpholine**," also referred to as 4-(2-methoxythiobenzoyl)morpholine, reveals a significant scarcity of publicly available scientific data. No specific CAS number or standardized IUPAC name for this ortho-substituted compound could be identified in major chemical databases or peer-reviewed literature. This suggests that **4-(o-Methoxythiobenzoyl)morpholine** is a novel or exceedingly rare compound with limited to no documented research.

In an effort to provide relevant information, this guide also explored the closely related para-isomer, 4-(4-Methoxythiobenzoyl)morpholine. While a CAS number (6392-01-4) exists for this compound, in-depth experimental data, detailed protocols, and established biological pathways remain largely unpublished. Chemical suppliers list it as a rare compound intended for early-stage discovery research, and they do not provide extensive analytical data.

This guide, therefore, serves to outline the current information landscape for these compounds and provides a foundational understanding based on the known properties of the morpholine scaffold and related thiobenzoyl compounds.

## Chemical Identification and Properties

Due to the absence of specific data for the ortho-isomer, the following information is based on general chemical principles and data for the para-isomer where available.

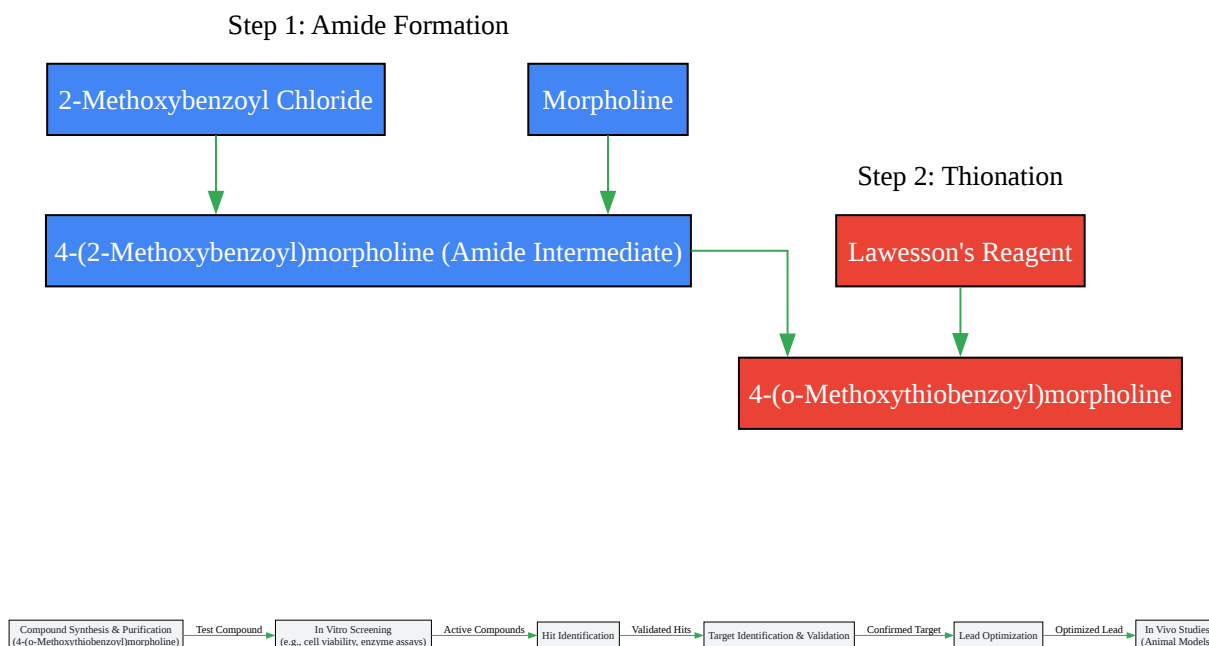
Property	Data for 4-(o-Methoxythiobenzoyl)morpholine	Data for 4-(p-Methoxythiobenzoyl)morpholine
CAS Number	Not Found	6392-01-4
IUPAC Name	(2-methoxyphenyl) (morpholino)methanethione (Predicted)	(4-methoxyphenyl) (morpholino)methanethione
Molecular Formula	C <sub>12</sub> H <sub>15</sub> NO <sub>2</sub> S	C <sub>12</sub> H <sub>15</sub> NO <sub>2</sub> S
Molecular Weight	237.32 g/mol	237.32 g/mol

## Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **4-(o-Methoxythiobenzoyl)morpholine** are not available in published literature. However, a general synthetic approach can be proposed based on established methods for the synthesis of thioamides and other morpholine derivatives.

### Proposed General Synthetic Pathway

A plausible synthetic route could involve the reaction of 2-methoxybenzoyl chloride with morpholine to form the corresponding amide, followed by thionation using a reagent such as Lawesson's reagent or phosphorus pentasulfide.



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